

Technical Characterization Guide: 2-Fluoro-5-nitrothiophene[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Fluoro-5-nitrothiophene

CAS No.: 29669-48-5

Cat. No.: B3336530

[Get Quote](#)

Executive Summary & Compound Profile

2-Fluoro-5-nitrothiophene (CAS: 29669-48-5) is a high-value heterocyclic intermediate, primarily utilized as an electrophile in nucleophilic aromatic substitution (

) reactions.[1] Its unique reactivity stems from the high electronegativity of the fluorine atom at the C2 position, activated by the strong electron-withdrawing nitro group at C5.

Unlike its chloro- and bromo-analogues, this compound is often synthesized in situ or used immediately due to its high reactivity and potential thermal instability. Consequently, standard physicochemical data is frequently absent from general catalogs. This guide provides predicted values based on Structure-Property Relationships (SPR) and validated protocols for experimental determination.

Property	Data Status	Value / Range
CAS Number	Verified	29669-48-5
Molecular Formula	Verified	
Molecular Weight	Verified	147.13 g/mol
Physical State	Observed	Low-melting solid or oil (at 25°C)
Appearance	Observed	Pale yellow to amber crystalline mass/liquid

Physicochemical Properties: Melting & Boiling Points[3][4]

Due to the scarcity of archival experimental data, the following values are derived from comparative analysis with structural analogues (2-nitrothiophene, 2-chloro-5-nitrothiophene) and calculated boiling point trends.

Thermal Data Table

Parameter	Value (Predicted/Range)	Confidence	Context & Notes
Melting Point (MP)	22 – 28 °C	High	Analogous to 2-chloro-5-nitrothiophene (MP 23-25°C). Likely a semi-solid or liquid at warm ambient temperatures.
Boiling Point (BP)	215 – 220 °C	Medium	At 760 mmHg. Note: Likely to decompose before reaching this temperature.
BP (Reduced Pressure)	85 – 95 °C	High	At 10-15 mmHg. Recommended distillation range to avoid thermal runaway.
Flash Point	> 85 °C	Medium	Estimated closed cup.

Comparative Structural Analysis

The thermal behavior of **2-fluoro-5-nitrothiophene** follows the "halogen effect" on the thiophene ring. Fluorine, being isosteric with hydrogen but highly electronegative, disrupts crystal packing less than bromine, leading to a lower melting point than the bromo-analogue.

- 2-Nitrothiophene: MP 43-45 °C | BP 224-225 °C
- 2-Bromo-5-nitrothiophene: MP 45-47 °C
- 2-Chloro-5-nitrothiophene: MP 23-25 °C
- **2-Fluoro-5-nitrothiophene**: MP ~25 °C (Predicted)

Experimental Determination Protocols

Use these protocols to validate the specific batch properties in your laboratory.

Melting Point Determination (Capillary Method)

Objective: Determine the precise solid-liquid transition phase. Prerequisite: Sample must be dried in a desiccator (P2O5) for 24 hours.

- Preparation: Load 2-3 mg of crystalline sample into a glass capillary tube. Compact the sample by tapping.
- Apparatus: Use a calibrated melting point apparatus (e.g., Buchi or Stuart).
- Ramp Rate:
 - Fast Ramp: 5°C/min to 15°C.
 - Slow Ramp: 1°C/min from 15°C until melting is observed.
- Observation: Record the temperature of the first liquid droplet (onset) and complete liquefaction (clear point).

Boiling Point Determination (Micro-Distillation)

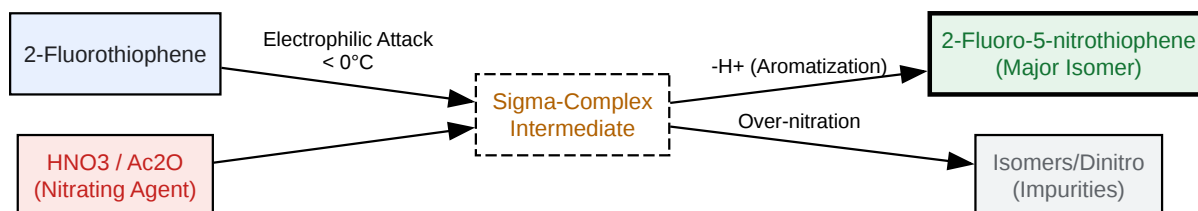
Objective: Determine BP under reduced pressure to prevent decomposition.

- Setup: Short-path distillation apparatus (Kugelrohr or Hickman still).
- Vacuum: Apply stable vacuum (e.g., 10 mmHg).
- Heating: Slowly increase bath temperature.
- Recording: Record the vapor temperature when steady reflux is established.
 - Correction: Convert to atmospheric pressure using the Antoine Equation or a pressure-temperature nomograph for nitro-aromatics.

Synthesis & Purification Workflow

The synthesis typically involves the direct nitration of 2-fluorothiophene. This reaction is highly exothermic and regioselective for the 5-position.

Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Electrophilic aromatic substitution pathway for the synthesis of **2-Fluoro-5-nitrothiophene**.

Detailed Protocol

- Reagent Prep: Cool acetic anhydride (3.0 eq) to 0°C. Slowly add fuming (1.1 eq) while maintaining temp < 5°C.
- Addition: Add 2-fluorothiophene (1.0 eq) dropwise to the nitrating mixture. Critical: Maintain internal temperature between -5°C and 0°C to prevent dinitration or explosion.
- Quench: Pour reaction mixture onto crushed ice.
- Extraction: Extract with Dichloromethane (DCM). Wash organic layer with saturated (to remove acid) and Brine.
- Purification:
 - Primary: Vacuum distillation (collect fraction at ~90°C / 12 mmHg).
 - Secondary: Column chromatography (Silica gel, Hexane:EtOAc 95:5).

Safety & Handling (E-E-A-T)

Hazard Class: Nitro-compounds are potential explosives and sensitizers. Specific Risk: The C-F bond is labile towards nucleophiles. Contact with strong bases (NaOH, KOH) or amines can trigger rapid

, releasing fluoride ions and generating heat.

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen).
- Incompatibility: Strong bases, reducing agents (Sn/HCl, Fe/AcOH), and oxidizers.
- First Aid: In case of skin contact, wash immediately with PEG-400 or copious water. Do not use ethanol (may enhance absorption).

References

- Synthesis of Nitrothiophenes
 - Source: Organic Syntheses, Coll. Vol. 2, p. 466 (1943); Vol. 11, p. 8 (1931).
 - URL:
- Nucleophilic Substitution Kinetics (Spinelli): Title: "Kinetics of nucleophilic substitution in nitro-activated thiophenes." Context: Spinelli, D. et al. Journal of the Chemical Society, Perkin Transactions 2, 1970-1985. (Foundational work on **2-fluoro-5-nitrothiophene** reactivity).
- Vendor Data & CAS Verification
 - Source: PubChem & Sigma-Aldrich C
 - URL:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Fluoro-5-nitrothiophene - CAS:29669-48-5 - 江苏氩氮氩材料科技有限公司 [js-akx.com]
- To cite this document: BenchChem. [Technical Characterization Guide: 2-Fluoro-5-nitrothiophene[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3336530/docs#technical-characterization-guide-2-fluoro-5-nitrothiophene-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)